

Application Notes and Protocols for Western Blotting of EGFR and Downstream Targets

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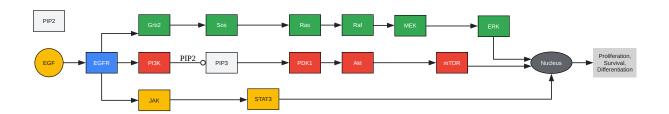
The Epidermal Growth Factor Receptor (EGFR) is a transmembrane glycoprotein that plays a crucial role in regulating cell proliferation, survival, and differentiation.[1] Upon ligand binding, EGFR dimerizes and autophosphorylates, initiating a cascade of downstream signaling pathways, including the RAS-RAF-MEK-ERK (MAPK), PI3K-Akt, and JAK-STAT pathways.[2] [3] Dysregulation of EGFR signaling is frequently implicated in various cancers, making it a key target for therapeutic intervention.

Western blotting is a fundamental technique used to detect and quantify the expression levels of total and phosphorylated EGFR and its downstream targets. This allows researchers to assess the activation state of the EGFR signaling network in response to various stimuli or therapeutic agents. These application notes provide a comprehensive, step-by-step guide for performing Western blotting for EGFR and key downstream signaling proteins.

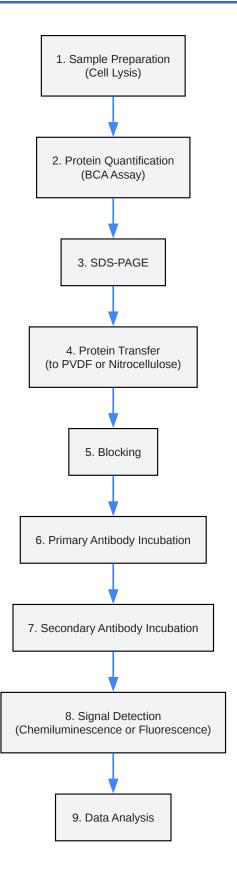
EGFR Signaling Pathway

Activation of EGFR triggers multiple downstream signaling cascades that regulate critical cellular processes. The diagram below illustrates the major pathways initiated by EGFR activation.









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